Application Note: Disperse Red 74 in Polymer Matrix Studies

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Compound of Interest		
Compound Name:	*Disperse Red 74*	
CAS No.:	*1533-74-0*	
Cat. No.:	*B075578*	*Get Quote*

Executive Summary

Disperse Red 74 (DR74), a pseudo-stilbene azo dye, serves as a critical probe in polymer science, distinct from its ubiquitous analog Disperse Red 1 (DR1).[1] While DR1 is the standard for non-linear optics (NLO), DR74's unique structural features—specifically the bis(2-acetoxyethyl) tails and the acetamido ring substituent—render it superior for specific applications requiring high solubility in hydrophobic matrices and reduced intermolecular hydrogen bonding.

This guide details the application of DR74 in three domains:

- Non-Linear Optics (NLO): Fabrication of guest-host systems with reduced chromophore aggregation.[1][2][3]
- Diffusion Kinetics: Utilization as a hydrophobic surrogate for small-molecule drug migration studies.[1][2]
- Free Volume Analysis: Photo-isomerization probing of polymer relaxation.

Chemical Identity & Properties

Common Name: **Disperse Red 74** CAS Number: 61703-11-5 (also referenced as C.I. 11130/113379 in industrial contexts) Chemical Name: 2-[4-[(3-acetamido-4-

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nitrophenyl)diazenyl]-N-(2-acetyloxyethyl)anilino]ethyl acetate Molecular Formula:

MW: 471.46 g/mol [2][4]

Structural Advantage (DR74 vs. DR1)[2]

- Disperse Red 1: Contains hydroxyl (-OH) tails.[1][2] Prone to H-bonding, leading to antiparallel aggregation (dimerization) at high concentrations, which cancels out NLO activity.[1]
- **Disperse Red 74**: Contains acetoxy (-OCOCH3) tails and an acetamido group.[1][2] These bulky, ester-capped groups prevent H-bond-driven aggregation, allowing higher doping concentrations in esters (PMMA, PLGA) and ketones without phase separation.[1]

Application Module A: Non-Linear Optical (NLO) Guest-Host Systems

Principle

DR74 possesses a "push-pull" electronic structure (Donor: Amine, Acceptor: Nitro).[1][2] To exhibit second-order NLO properties (Second Harmonic Generation, SHG), the centrosymmetry of the dye-doped polymer film must be broken via electric field poling.

Protocol: Thin Film Fabrication & Poling[1]

Materials

- Host Polymer: Poly(methyl methacrylate) (PMMA) (MW ~120k, optical grade).[1][2]
- Chromophore: **Disperse Red 74** (Recrystallized from ethanol).
- Solvent: Cyclohexanone or Cyclopentanone (High boiling point reduces striations).[1][2]
- Substrate: ITO-coated glass slides (Indium Tin Oxide).[1][2]

Step-by-Step Methodology

- Solution Preparation:
  - Prepare a 10 wt% solution of PMMA in Cyclohexanone.[1][2]

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- Add DR74 to the solution at 5–10 wt% relative to the polymer.[1] (Note: DR74 allows higher loading than DR1 before aggregation occurs).[1][2]
- Stir at 40°C for 4 hours; filter through a 0.2 µm PTFE syringe filter.

- Spin Coating:
  - Clean ITO slides (Acetone -> Isopropanol -> Plasma clean).[1][2]
  - Spin coat: 500 rpm (5s) -> 2000 rpm (30s). Target thickness: 1–2 µm.[1][2]
  - Soft Bake: 80°C for 30 mins (removes bulk solvent).
  - Hard Bake: 110°C (vacuum oven) for 12 hours (removes residual solvent, relaxes stress).
- Corona Poling (Alignment):
  - Setup: Place the film on a grounded heater block.[1][2] Position a tungsten needle 1 cm above the film.[1][2]
  - Heat: Raise temperature to

    (approx. 110–115°C for doped PMMA).
  - Field Application: Apply +5 kV to the needle.[1][2] The high field ionizes air, depositing charge on the film surface, creating a field (

) across the film.
  - Alignment: Maintain voltage and temperature for 15 mins. The DR74 dipoles align with the field.[1]
  - Cooling:Crucial Step. With voltage still applied, cool the sample to room temperature.[1] This "freezes" the dipolar alignment.[1][2]
  - Discharge: Turn off voltage only after

    .[1][2]

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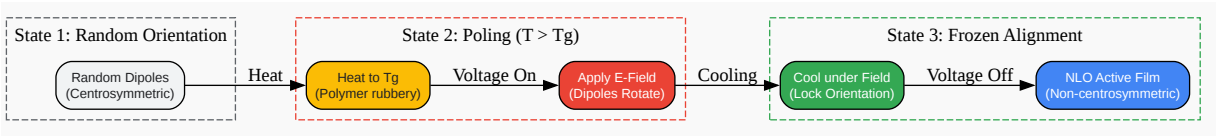
- Characterization (SHG Measurement):
  - Use a Maker Fringe setup (1064 nm Nd:YAG laser).[1][2]
  - Measure Second Harmonic signal (

) at 532 nm.[1][2]
  - Calculate the electro-optic coefficient (

) relative to a quartz reference.[1][2]

Visualization: Poling Mechanism



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Caption: Thermal poling workflow converting a random guest-host system into an NLO-active material.

Application Module B: Diffusion Surrogate for Drug Delivery[1][2]

Principle

In drug development, measuring the diffusion coefficient (

) of hydrophobic drugs in release matrices (e.g., PLGA, EVA) is costly and requires HPLC.[1] DR74 acts as an excellent optical surrogate for hydrophobic drugs (like paclitaxel or steroids) due to its similar molecular weight (~471 Da) and hydrophobicity, but with the advantage of visible detection.[1]

Protocol: Desorption Kinetics Method

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Materials

- Matrix: Poly(lactic-co-glycolic acid) (PLGA) or EVA.[1][2]
- Surrogate: **Disperse Red 74**.
- Release Media: Phosphate Buffered Saline (PBS) + 0.5% Tween 80 (to ensure sink conditions).[1][2]

Step-by-Step Methodology

- Film Preparation:
  - Solvent cast the polymer containing 1 wt% DR74 onto a glass petri dish.[1][2]
  - Dry thoroughly to form a film of thickness

    (measure via micrometer, approx 100 µm).[1]
  - Cut into uniform disks (area

).
- Release Experiment:
  - Place the disk in a defined volume (

) of Release Media at 37°C.
  - Stir constantly (100 rpm).
- Sampling:
  - At time intervals

    , withdraw 1 mL of media and replace with fresh media.
  - Measure Absorbance (

) at

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(approx. 490–510 nm depending on solvent).[1][2]

- Data Analysis (Fickian Diffusion):
  - For early time release (

    ), use the simplified Crank equation:
  - Plot

    vs.

    .[1][2]
  - The slope

    yields the diffusion coefficient:

Application Module C: Free Volume Probe (Photo-Isomerization)[2]

Principle

Azo dyes undergo trans-cis-trans isomerization upon irradiation.[1][2] The cis isomer is bulkier.[1][2] The rate of thermal relaxation (cis

trans) depends on the free volume available in the polymer matrix.[1] DR74, being bulkier than DR1, is a more sensitive probe for larger free-volume holes.[1]

Protocol

- Irradiation: Pump the DR74-doped film with a 532 nm laser (polarized) to drive trans

  cis isomerization until a photostationary state is reached (absorbance decreases).
- Relaxation: Block the pump laser. Monitor the recovery of absorbance (cis

  trans) over time.
- Analysis: Fit the recovery curve to the Kohlrausch-Williams-Watts (KWW) function:

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[2]

- : Average relaxation time (correlates to local viscosity/rigidity).[1][2]
- : Stretching parameter (distribution of free volume sites).[1][2]

Troubleshooting & Critical Parameters

Parameter	Issue	Solution
Solubility	Dye crystallizes during spin coating.[1][2]	Switch solvent to Cyclohexanone; filter solution hot (40°C).[1][2]
Poling	Arcing/Breakdown during poling.[1][2]	Ensure clean room conditions (dust causes arcs).[1][2] Limit voltage to < 80 V/µm.
Thermal Stability	Dye degrades/bleaches.[1][2]	DR74 is stable up to ~200°C. Avoid prolonged exposure >180°C.
Aggregation	Blue shift in absorbance spectrum.[1][2]	Indicates H-aggregates.[1][2] Reduce dye concentration or switch to a more polar polymer matrix.[1][2]

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